Revolutionizing Cryo-EM Workflow: Automated Particle Picking in RELION with Topaz

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Compound of Interest	
Compound Name:	Topaz
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Abstract

The advent of deep learning has significantly impacted the field of cryogenic electron microscopy (cryo-EM), particularly in the traditionally labor-intensive process of particle picking. **Topaz**, a deep learning-based particle picking software, has emerged as a powerful tool for the accurate and efficient identification of particles in noisy micrographs. Its integration into the widely used RELION software package provides a streamlined workflow for researchers. This application note provides a detailed protocol for applying **Topaz** for automated particle picking within RELION, aimed at researchers, scientists, and drug development professionals. We present quantitative performance data, experimental protocols, and visual workflows to facilitate the adoption of this powerful combination.

Introduction

Single-particle cryo-EM has become a cornerstone of structural biology, enabling the determination of high-resolution structures of biomolecular complexes. A critical and often bottlenecking step in the cryo-EM pipeline is the selection of individual particle images from micrographs. Manual or semi-automated methods are time-consuming and prone to user bias. **Topaz** addresses these challenges by employing a positive-unlabeled learning framework, allowing it to be trained on a small number of user-selected particles to identify the full particle dataset with high precision and recall.[1][2] This document outlines the practical application of **Topaz** within the RELION environment, providing a step-by-step guide to enhance and accelerate cryo-EM structure determination workflows.

Quantitative Performance of Particle Pickers

The performance of automated particle pickers is crucial for the success of a cryo-EM project. Key metrics include precision (the fraction of true positives among all picked particles), recall (the fraction of true positives that were successfully picked), and the final achievable resolution of the 3D reconstruction. The following tables summarize the performance of **Topaz** in comparison to other commonly used particle picking software.

Performance Metric	Topaz	crYOLO	CryoSegNet
Average Precision	0.704	0.744	0.792
Average Recall	0.802	0.768	0.747
Average F1-Score	0.729	0.751	0.761
Average Dice Score	0.683	0.698	0.719

Table 1: Comparison of particle picking performance metrics on a benchmark dataset. Data sourced from a study involving 1,879 micrographs and 401,263 labeled particles.[3][4]

Particle Picker	Average Resolution (Å)
Topaz	3.57
crYOLO	3.85
CryoSegNet	3.32

Table 2: Comparison of the final 3D reconstruction resolution achieved from particles picked by different software. Lower Ångström (Å) values indicate higher resolution.[1]

Experimental Protocols

The integration of **Topaz** into RELION can be approached in two ways: through the "External" job type (common in RELION 3.1) or the more streamlined, integrated "Auto-picking" job type available from RELION 4.0 onwards.[5][6] The recommended workflow is an iterative process involving initial particle picking, 2D classification to clean the particle set, and retraining of the **Topaz** model for improved accuracy.[3]

Protocol 1: Initial Particle Picking and Model Training

This protocol outlines the initial steps of generating a training dataset and training a **Topaz** model.

- Initial Particle Selection (Manual or LoG Picking):

  - For a new dataset, a small, representative set of particles needs to be selected. This can be done manually using the Manual picking job in RELION or by using a faster, less precise method like the Laplacian-of-Gaussian (LoG) picker within the Auto-picking job.[6][7]

  - Aim for a few hundred to a thousand particles from a subset of good micrographs.

- Particle Extraction and 2D Classification:

  - Extract the initial particle picks using the Particle extraction job.

  - Perform 2D classification to separate genuine particles from noise and ice contamination.

- Selection of High-Quality Particles for Training:

  - From the 2D classification results, select the classes that clearly show your particle of interest from various orientations.

  - The particles contributing to these "good" classes will be used to train the **Topaz** model.

- **Topaz** Model Training in RELION:

  - In the RELION GUI, select the Auto-picking job type.

- On the I/O tab, select the micrographs you want to use for training.

- Navigate to the **Topaz** tab and set the following:

  - Perform **topaz** training?: Yes

  - OR train on a set of particles?: Yes

  - Particles STAR file for training:: Select the particles.star file from your selected 2D classes.

  - Particle diameter (A): Provide the approximate diameter of your particle.

- On the Running tab, specify the number of threads and GPUs.

- Execute the job. This will generate a trained **Topaz** model (e.g., model_epoch10.sav).[6]

Protocol 2: Automated Particle Picking with a Trained Model

Once a **Topaz** model is trained, it can be used to pick particles from the entire dataset.

- Setup **Topaz** Picking Job:

  - Create a new Auto-picking job in RELION.

  - On the I/O tab, input all the micrographs you want to pick from (e.g., micrographs_ctf.star).

  - On the **Topaz** tab, set the following:

    - Perform **topaz** picking?: Yes

    - Trained **topaz** model:: Select the trained model file generated in the previous protocol. If left empty, a general pre-trained model will be used.[8]

    - Particle diameter (A): Enter the same diameter as used for training.

  - Execute the picking job.

- Inspecting and Refining Picks:

  - The output of the **Topaz** picking job is a **_topaz**picks.star file containing the coordinates of the picked particles.[5]

  - These picks can be inspected in the Manual picking job.

  - **Topaz** assigns a score to each pick. You can adjust the select_threshold parameter to filter out low-scoring particles, which are more likely to be false positives.[3][5]

Protocol 3: Iterative Refinement (Retraining **Topaz**)

For optimal results, it is highly recommended to retrain the **Topaz** model using a larger, cleaner set of particles.

- Extract and Classify **Topaz** Picks:

  - Extract the particles picked by the initial trained model.

  - Perform a thorough 2D classification on this larger particle set.

- Select a High-Confidence Particle Set:

  - Select the best 2D classes, representing a diverse range of particle views.

- Retrain the **Topaz** Model:

  - Repeat the **Topaz** training protocol (Protocol 1, step 4), but this time use the particles from the high-quality 2D classes of your initial **Topaz** picks as the training set.

- Final Particle Picking:

  - Use this newly retrained, more accurate model to re-pick particles from your entire micrograph dataset (Protocol 2). This iterative process significantly improves the quality of the final particle set.[3]
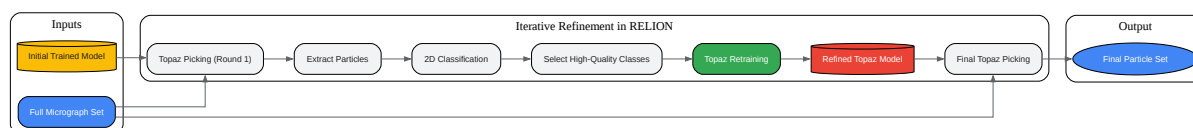
Visualizing the Workflow

To better illustrate the process, the following diagrams created using the DOT language visualize the key workflows.
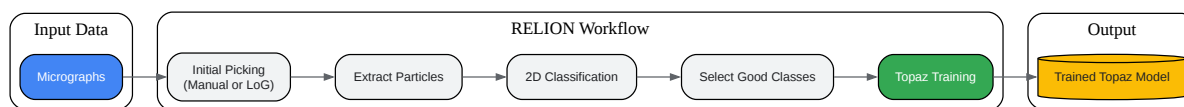
Caption: Initial **Topaz** model training workflow in RELION.

Caption: Iterative workflow for refining **Topaz** particle picking.

Troubleshooting and Best Practices

- Long Processing Times: If **Topaz** jobs are running unusually slow, ensure that your GPU is correctly configured and being utilized by RELION.

- Overlapping Particles: If **Topaz** is picking particles that are too close together, adjust the extraction radius during picking. A radius corresponding to the longest axis of your particle can help prevent overlaps.[3]

- Poor Picking Performance: If **Topaz** is picking a lot of "junk," it may be because the initial training set was not representative or contained non-particle features. It is crucial to provide high-quality, well-centered particles for training.

- Parameter Tuning: The numberofparticles and scalefactor are important parameters during training. The scalefactor downsamples micrographs for faster processing. A smaller scalefactor (less downsampling) may be necessary for very small particles.[5]

Conclusion

The integration of **Topaz** into RELION provides a robust and efficient solution for automated particle picking in cryo-EM. By leveraging the power of deep learning and an iterative refinement strategy, researchers can significantly improve the speed and quality of particle selection, leading to higher-resolution structures. The protocols and data presented in this application note serve as a comprehensive guide for implementing this powerful workflow, ultimately accelerating discoveries in structural biology and drug development.

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